

(S)-(-)-3-Chloro-1-phenyl-1-propanol molecular weight and formula

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Compound of Interest

Compound Name: (S)-(-)-3-Chloro-1-phenyl-1-propanol

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Technical Data Sheet: (S)-(-)-3-Chloro-1-phenyl-1-propanol

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides the core physicochemical properties of **(S)-(-)-3-Chloro-1-phenyl-1-propanol**, a compound relevant to organic synthesis.^[1] Key identifiers including its molecular formula and molecular weight are presented.

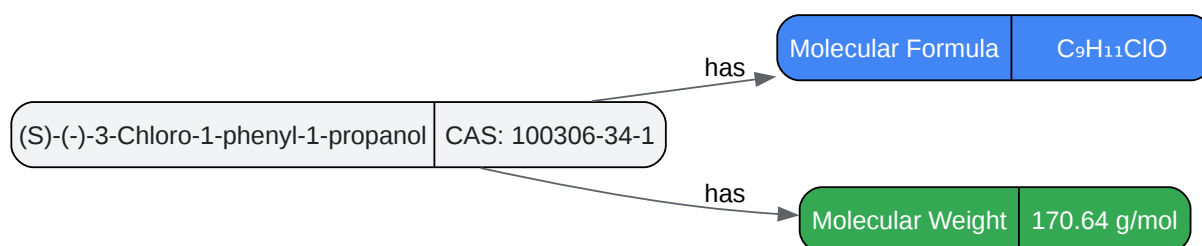
Chemical Identity and Properties

(S)-(-)-3-Chloro-1-phenyl-1-propanol is an organochlorine compound and an aromatic alcohol.^[2] Its key quantitative descriptors are summarized in the table below.

Parameter	Value	Reference
Molecular Formula	C ₉ H ₁₁ ClO	^[1] ^[2] ^[3]
Molecular Weight	170.64 g/mol	^[1] ^[3] ^[4] ^[5]
CAS Number	100306-34-1	^[1] ^[3]
Linear Formula	ClCH ₂ CH ₂ CH(C ₆ H ₅)OH	^[3] ^[6]

Structural and Relational Data

The relationship between the compound's name and its fundamental molecular properties is a cornerstone of chemical informatics. The following diagram illustrates this logical connection.



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Figure 1: Relationship between the chemical name, molecular formula, and molecular weight.

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